

Advanced NMR Characterization of Uridine Diphosphate Choline (UDPC) Ammonium Salt

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Compound of Interest

Compound Name:	Uridine Diphosphate Choline Ammonium Salt
CAS No.:	99492-83-8
Cat. No.:	B602221

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A Comparative Impurity Profiling & Structural Analysis Guide

Executive Summary: The Deamination Challenge

In the development of Citicoline (Cytidine 5'-diphosphocholine) neuroprotective therapeutics, the most critical process-related impurity is its deaminated analog: Uridine 5'-diphosphocholine (UDPC).^[1]

While Citicoline is typically stabilized as a Sodium Salt, the UDPC impurity standard is frequently supplied as an Ammonium Salt due to purification methods involving ammonium-based ion-exchange chromatography.^[1] Distinguishing these two species is non-trivial due to their identical ribose-diphosphate-choline backbones.^[1]

This guide provides a definitive NMR workflow to structurally authenticate UDPC Ammonium Salt and differentiate it from Citicoline, leveraging the unique electronic signatures of the uracil vs. cytosine nucleobase.

Structural Comparison & Mechanism

The primary structural difference lies in the nucleobase at the C-4 position. Citicoline contains an exocyclic amine (cytosine), whereas UDPC contains a carbonyl oxygen (uracil).[1] This substitution alters the aromatic ring currents and hydrogen-bonding potential, creating diagnostic NMR signatures.[1]

Deamination Pathway Diagram

The following diagram illustrates the hydrolytic deamination pathway that generates UDPC from Citicoline.

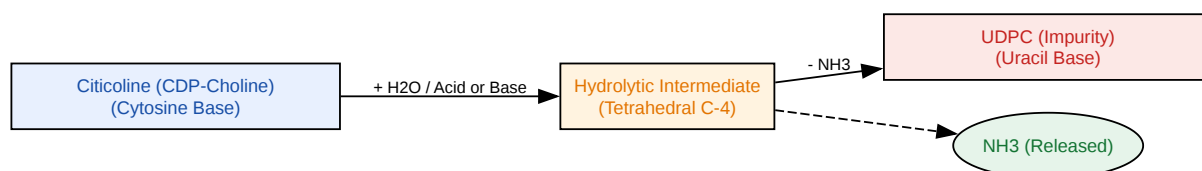


Fig 1. Hydrolytic deamination of Citicoline to Uridine Diphosphate Choline (UDPC).

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Comparative NMR Analysis: UDPC vs. Citicoline

The following data compares the UDPC Ammonium Salt against the Citicoline Sodium Salt.

Proton (¹H) NMR: The Diagnostic Window

The most reliable differentiation occurs in the aromatic region (5.0 – 8.5 ppm).[1]

Feature	Citicoline (Sodium Salt)	UDPC (Ammonium Salt)	Mechanistic Cause
H-5 (Base)	6.0 – 6.1 ppm (d)	5.8 – 5.9 ppm (d)	Loss of shielding from exocyclic -NH .[1]
H-6 (Base)	7.8 – 7.9 ppm (d)	7.9 – 8.0 ppm (d)	Deshielding by adjacent C=O in Uracil.[1]
NH (Imide)	Absent	11.3 ppm (br s)*	Protonation of N-3 in Uracil.[1]
Counterion	No Signal (Na)	7.0 – 7.3 ppm (t)**	N- H coupling of NH .

*Note: The NH imide signal is only visible in aprotic solvents like DMSO-d

.[1] In D

O, it exchanges rapidly and disappears. **Note: The Ammonium triplet is distinct in DMSO-d

but invisible in D

O.[1]

Carbon (C) NMR: Carbonyl Signatures

The transition from Cytosine to Uracil significantly shifts the C-4 resonance.[1]

Carbon Position	Citicoline (ppm)	UDPC (ppm)	Interpretation
C-4	~166.0 (C-NH)	~166.5 (C=O)	Shift from amidine-like to ketone-like character. [1]
C-2	~156.0 (C=O)	~152.0 (C=O)	Electronic reorganization of the ring. [1]
C-5	~96.0	~102.0	Significant downfield shift due to loss of resonance donation from NH

Experimental Protocol: Characterization Workflow

Phase 1: Sample Preparation

To ensure spectral fidelity and proper counterion detection, two samples should be prepared.[\[1\]](#)

Sample A: Structural Confirmation (D

O)

- Purpose: High-resolution backbone assignment (Ribose/Phosphate/Choline).[\[1\]](#)
- Solvent: Deuterium Oxide (D
O) 99.9%.[\[1\]](#)
- Concentration: 10–15 mg in 600 μ L.
- pH Adjustment: Adjust to pH 7.0 using dilute NaOD/DCl. Crucial: Phosphate chemical shifts are pH-dependent.[\[1\]](#)

Sample B: Counterion & Labile Proton Detection (DMSO-d

)

- Purpose: Detection of Uracil NH (N-3) and Ammonium (NH

) counterion.[\[1\]](#)

- Solvent: DMSO-d

(anhydrous).[\[1\]](#)

- Concentration: 5–10 mg in 600 μ L.

- Note: UDPC Ammonium Salt may have limited solubility in pure DMSO. Gentle heating (40°C) or adding 5% D

O may be required, though D

O will erase the NH signals.[\[1\]](#)

Phase 2: Acquisition Parameters (600 MHz recommended)

- Temperature: 298 K (25°C).[\[1\]](#)

- Pulse Sequence (

H):zg30 (standard) and zgesgp (excitation sculpting) for water suppression in D

O.

- Pulse Sequence (

P):zgpg30 (proton-decoupled).[\[1\]](#) Center frequency ~0 ppm (referenced to 85% H

PO

).[\[1\]](#)

- Relaxation Delay (D1): Set to >5 seconds for quantitative integration of the H-5/H-6 signals.

Analytical Logic & Troubleshooting

Distinguishing Salt Forms

If you are unsure if your UDPC sample is the Ammonium or Sodium salt:

- Run

¹H NMR in DMSO-d

: Look for a broad triplet at 7.0–7.3 ppm with an integral of ~4 relative to the single H-6 proton.[\[1\]](#) This confirms the presence of NH

.

- Run

N HSQC (Optional): A direct correlation at ~20-25 ppm (relative to liquid NH

) confirms the ammonium species.[\[1\]](#)

Quantifying UDPC in Citicoline

To quantify UDPC impurity levels in a Citicoline batch:

- Use the H-5 signals.[\[1\]](#)
- Citicoline H-5 is at ~6.1 ppm; UDPC H-5 is at ~5.9 ppm.[\[1\]](#)
- These doublets are typically well-resolved.[\[1\]](#)
- Calculation:

[\[1\]](#)

References

- PubChem.**Uridine diphosphate choline ammonium salt** | C₁₄H₂₈N₄O₁₂P₂.[\[1\]](#) National Library of Medicine. [\[Link\]](#)[\[1\]](#)
- Pharmaffiliates.Citicoline Sodium Salt Impurities: Uridine Diphosphate Choline. [\[Link\]](#)[\[1\]](#)

- Fulmer, G. R., et al. NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents. Organometallics, 2010.[1][2][3] (Standard reference for identifying residual ammonium/solvents). [\[Link\]](#)
- Gottlieb, H. E., et al. NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. J. Org.[4] Chem., 1997.[1][5] [\[Link\]](#)

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Sources

- 1. bocsci.com [bocsci.com]
- 2. epfl.ch [epfl.ch]
- 3. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 4. organicchemistrydata.netlify.app [organicchemistrydata.netlify.app]
- 5. scs.illinois.edu [scs.illinois.edu]
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